

Application Note: Western Blot Analysis of ZNF143 Targets Following YPC-22026 Treatment

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Compound of Interest

Compound Name: YPC-22026

Cat. No.: B14749190

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zinc finger protein 143 (ZNF143) is a critical transcription factor involved in the regulation of genes essential for cell cycle progression, DNA replication, and apoptosis.[1][2][3] Its overexpression has been linked to the proliferation of various cancer cells, making it a promising therapeutic target.[4][5] **YPC-22026** is a novel small molecule inhibitor that has been shown to suppress the transcriptional activity of ZNF143, leading to the downregulation of its target genes and subsequent tumor regression in preclinical models.[6][7][8]

This application note provides a detailed protocol for the analysis of ZNF143 target protein expression in cancer cells treated with **YPC-22026** using Western blotting. The outlined procedure enables researchers to quantify the dose-dependent effects of **YPC-22026** on key cell cycle and survival proteins, thereby facilitating the characterization of its mechanism of action.

Key ZNF143 Target Proteins

Several key proteins involved in cell cycle regulation and apoptosis are transcriptionally regulated by ZNF143. These include:

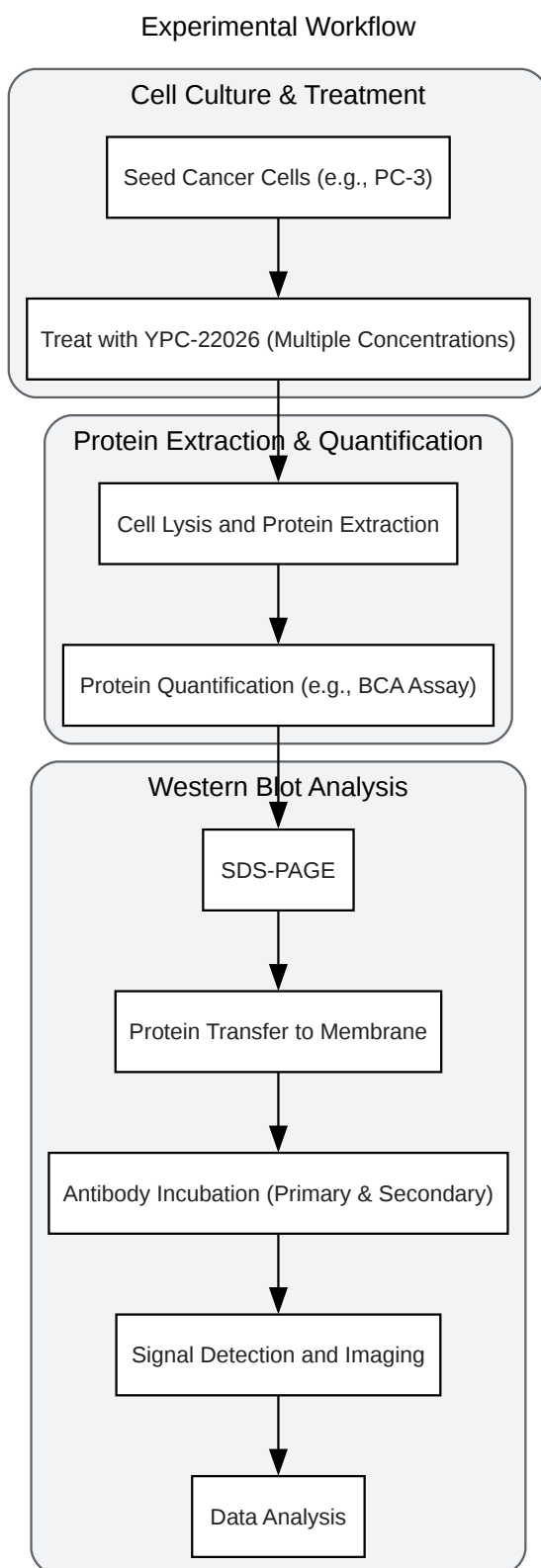
- Polo-like kinase 1 (PLK1): A critical regulator of multiple stages of mitosis.[1][9]

- Cell Division Cycle 6 (CDC6): Essential for the initiation of DNA replication.[1][9]
- Minichromosome Maintenance (MCM) proteins (e.g., MCM2, MCM4): Components of the pre-replication complex required for DNA replication.[1][9]
- Survivin: An inhibitor of apoptosis protein that also plays a role in regulating cell division.[6][7]
- RAD51: A key protein in homologous recombination and DNA repair.[6][7]

Downregulation of these proteins upon **YPC-22026** treatment is indicative of ZNF143 inhibition.

Experimental Workflow

The overall experimental workflow for this analysis is depicted below.

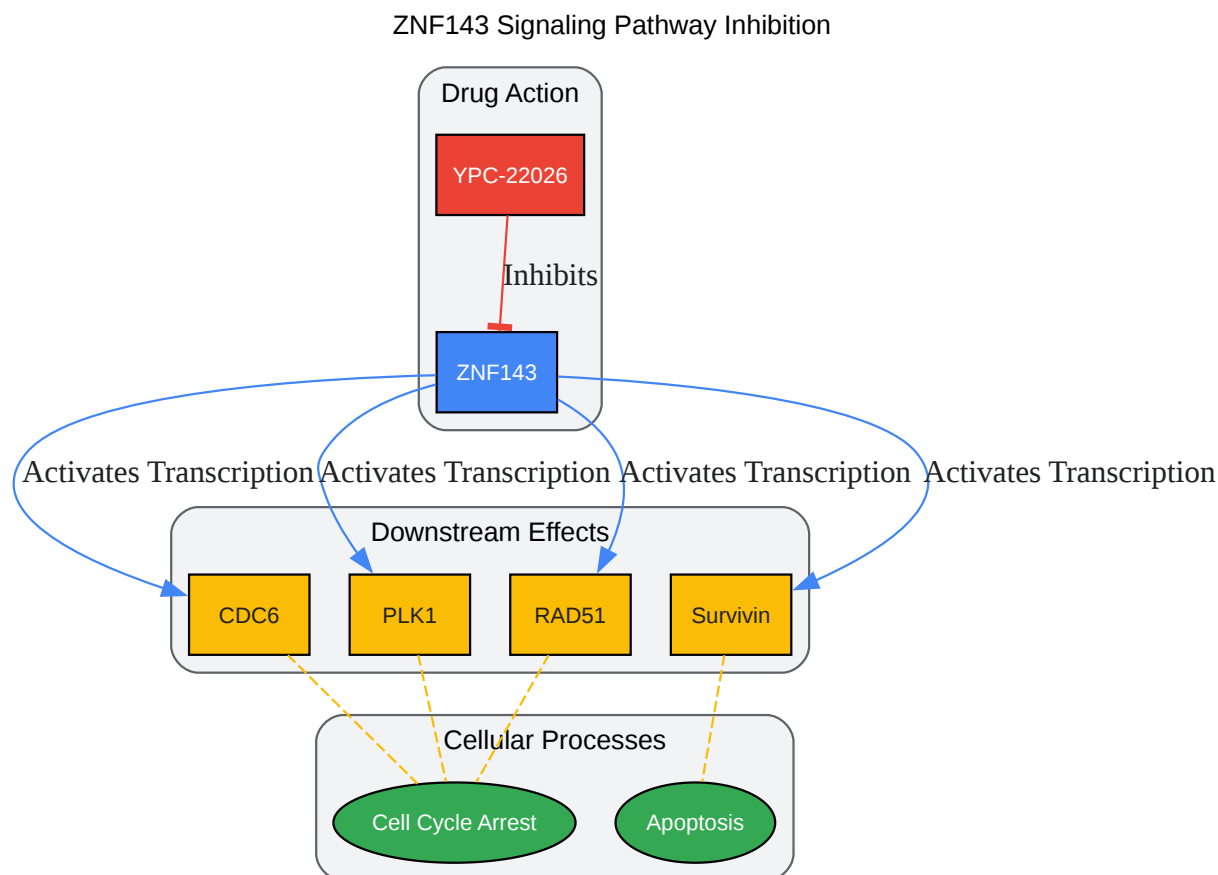


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Caption: Workflow for Western blot analysis of **YPC-22026**-treated cells.

ZNF143 Signaling Pathway

The following diagram illustrates the inhibitory effect of **YPC-22026** on the ZNF143-mediated transcription of key target genes involved in cell cycle progression and cell survival.



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